

An In-depth Technical Guide to 2-(Ethylamino)-5-methylbenzoic Acid

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Compound of Interest

Compound Name: 2-(Ethylamino)-5-methylbenzoic acid

CAS No.: 54675-17-1

Cat. No.: B1281524

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Abstract

This technical guide provides a comprehensive overview of **2-(Ethylamino)-5-methylbenzoic acid** (CAS No. 54675-17-1), a substituted anthranilic acid derivative. While specific experimental data for this compound is limited in publicly accessible literature, this document consolidates its known properties and presents a scientifically grounded framework for its synthesis, characterization, and potential applications. This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require a thorough understanding of this molecule. By leveraging established principles of organic chemistry and referencing analogous compounds, this guide aims to be a valuable resource for facilitating further research and development.

Introduction and Physicochemical Properties

2-(Ethylamino)-5-methylbenzoic acid, also known as N-Ethyl-5-methylantranilic acid, is an aromatic organic compound. It belongs to the class of N-substituted anthranilic acids, which are

known for their utility as versatile intermediates in the synthesis of pharmaceuticals and other fine chemicals. The core structure consists of a benzoic acid moiety substituted with an ethylamino group at the 2-position and a methyl group at the 5-position.

Molecular Structure and Properties

The fundamental properties of **2-(Ethylamino)-5-methylbenzoic acid** are summarized in the table below.

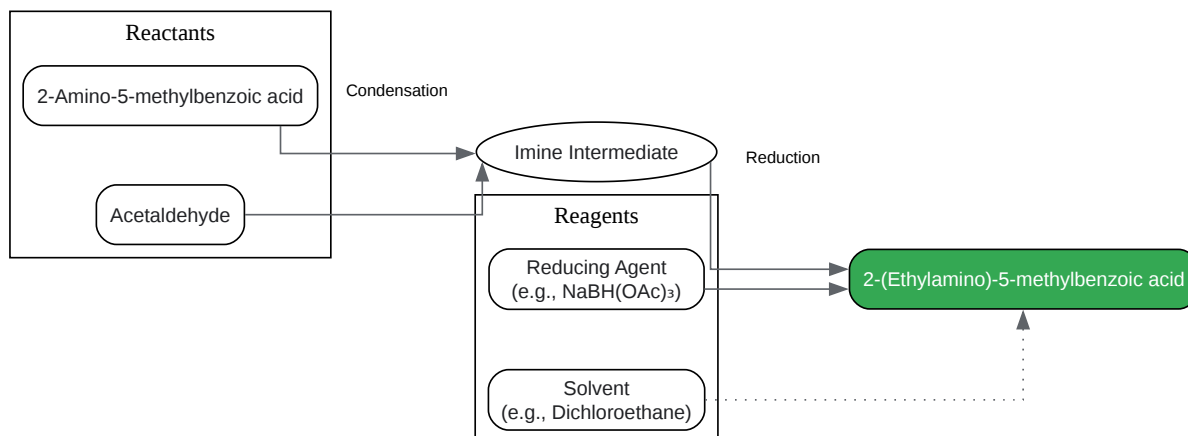
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1]
Molecular Weight	179.22 g/mol	[1]
CAS Number	54675-17-1	[1]
Canonical SMILES	<chem>CCNC1=C(C=C(C=C1)C)C(=O)O</chem>	[1]
Synonyms	N-Ethyl-5-methylantranilic acid, 6-(Ethylamino)-m-toluic acid	[1]

Synthesis of 2-(Ethylamino)-5-methylbenzoic Acid

While a specific, detailed protocol for the synthesis of **2-(Ethylamino)-5-methylbenzoic acid** is not readily available in peer-reviewed literature, a highly plausible and efficient method is the N-alkylation of the corresponding primary amine, 2-amino-5-methylbenzoic acid. Reductive amination stands out as a robust and widely used method for this type of transformation due to its high selectivity and generally mild reaction conditions.[\[2\]](#)[\[3\]](#)

Proposed Synthesis Route: Reductive Amination

The synthesis can be envisioned as a one-pot reaction where 2-amino-5-methylbenzoic acid reacts with acetaldehyde in the presence of a suitable reducing agent to form the desired N-ethylated product.



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Sources

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- 2. masterorganicchemistry.com [masterorganicchemistry.com]
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